

An In-depth Technical Guide to the PI3K δ Inhibitor: PIK-293

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PIK-293
CAS No.: 900185-01-5
Cat. No.: B610106

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the compound **PIK-293**, a selective inhibitor of the phosphoinositide 3-kinase (PI3K) delta isoform. This document collates available preclinical data, outlines relevant experimental methodologies, and visualizes the associated signaling pathways and experimental workflows to support ongoing research and drug development efforts in oncology and immunology.

Core Compound Information

PIK-293 is a potent and selective inhibitor of the p110 δ catalytic subunit of phosphoinositide 3-kinase (PI3K δ).^[1] It is a pyrazolopyrimidine analog of IC87114, synthesized by replacing the adenine moiety of IC87114 with an isosteric pyrazolopyrimidine group.^[1] This modification contributes to its inhibitory activity.

Chemical and Physical Properties

Property	Value
IUPAC Name	2-((4-amino-1H-pyrazolo[3,4-d]pyrimidin-1-yl)methyl)-5-methyl-3-(o-tolyl)quinazolin-4(3H)-one
Molecular Formula	C ₂₂ H ₁₉ N ₇ O
Molecular Weight	397.43 g/mol
CAS Number	900185-01-5
Appearance	Solid powder
Solubility	Soluble in DMSO (80 mg/mL), Insoluble in water and ethanol[1]

In Vitro Inhibitory Activity

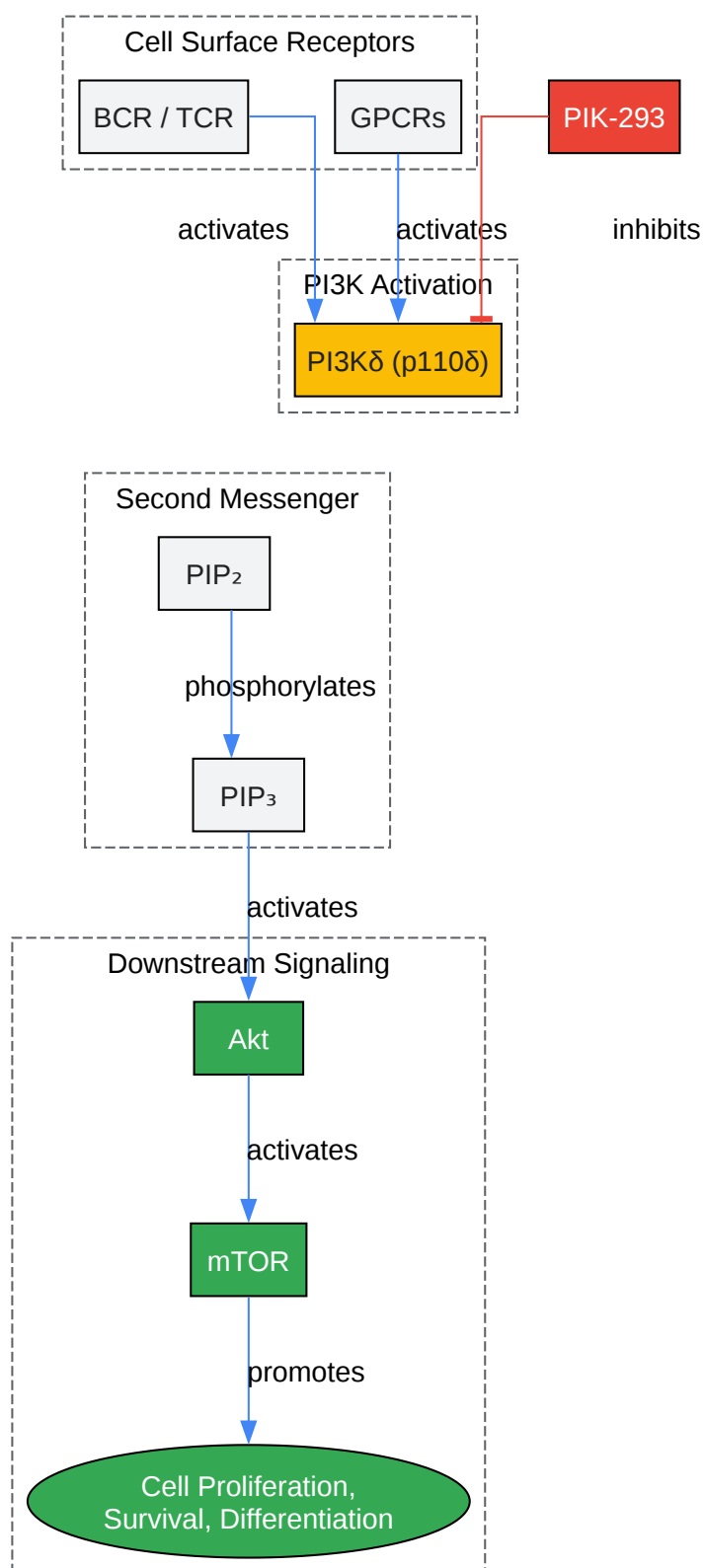
PIK-293 exhibits significant selectivity for the PI3K δ isoform over other Class I PI3K isoforms. The half-maximal inhibitory concentrations (IC₅₀) from cell-free assays are summarized below.

Target Isoform	IC ₅₀ (μM)	Selectivity vs. p110 δ
p110 δ	0.24[1]	-
p110 γ	10[1]	~42-fold
p110 β	~24	~100-fold[1]
p110 α	~120	~500-fold[1]

Mechanism of Action and Signaling Pathway

PIK-293 exerts its biological effects by inhibiting the PI3K/Akt/mTOR signaling pathway, a critical regulator of cell growth, proliferation, survival, and differentiation. The p110 δ isoform is predominantly expressed in hematopoietic cells and plays a crucial role in the function of B cells, T cells, neutrophils, and mast cells. By selectively targeting PI3K δ , **PIK-293** can modulate immune responses with potentially fewer off-target effects compared to pan-PI3K inhibitors.

Upon activation by various cell surface receptors, PI3K δ phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP₂) to generate the second messenger phosphatidylinositol 3,4,5-trisphosphate (PIP₃). PIP₃ recruits and activates downstream effectors, most notably the serine/threonine kinase Akt. Activated Akt, in turn, phosphorylates a multitude of substrates, leading to the activation of mTOR and other downstream signaling cascades that promote cell survival and proliferation. Inhibition of PI3K δ by **PIK-293** blocks the production of PIP₃, thereby abrogating the downstream signaling cascade.



[Click to download full resolution via product page](#)

PI3Kδ signaling pathway and the inhibitory action of **PIK-293**.

Experimental Protocols

While specific, detailed protocols for every experiment involving **PIK-293** are proprietary to the conducting laboratories, this section provides representative methodologies for key assays used to characterize PI3K δ inhibitors.

Synthesis of PIK-293

The synthesis of **PIK-293** involves the chemical modification of IC87114.^[1] The general strategy is the replacement of the adenine core with a pyrazolopyrimidine scaffold. This typically involves a multi-step organic synthesis process. A plausible, though generalized, synthetic route would begin with the synthesis of the key pyrazolopyrimidine intermediate, which is then coupled to the quinazolinone backbone.

Key Stages of a Hypothetical Synthesis:

- **Synthesis of the Pyrazolopyrimidine Intermediate:** This would likely start from a pyrazole derivative which is then cyclized to form the 4-amino-1H-pyrazolo[3,4-d]pyrimidine core.
- **Synthesis of the Quinazolinone Backbone:** This would involve the synthesis of 2-(chloromethyl)-5-methyl-3-(o-tolyl)quinazolin-4(3H)-one or a similar reactive intermediate.
- **Coupling Reaction:** The pyrazolopyrimidine intermediate would then be reacted with the quinazolinone backbone via a nucleophilic substitution reaction to form the final **PIK-293** product.
- **Purification:** The final product would be purified using standard techniques such as column chromatography and recrystallization, and its identity confirmed by methods like NMR and mass spectrometry.

In Vitro PI3K δ Kinase Assay (Biochemical Assay)

This assay is designed to measure the direct inhibitory effect of **PIK-293** on the enzymatic activity of purified PI3K δ .

Materials:

- Recombinant human PI3K δ enzyme

- Lipid substrate (e.g., phosphatidylinositol-4,5-bisphosphate)
- ATP (radiolabeled or for use with a detection system)
- Assay buffer (containing MgCl_2 , DTT, etc.)
- **PIK-293** at various concentrations
- Detection system (e.g., ADP-Glo™ Kinase Assay, HTRF®, or radiometric detection)

Procedure:

- Prepare serial dilutions of **PIK-293** in DMSO.
- In a multi-well plate, add the assay buffer, recombinant PI3K δ enzyme, and the lipid substrate.
- Add the diluted **PIK-293** or DMSO (vehicle control) to the wells.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for a defined period (e.g., 60 minutes).
- Stop the reaction (e.g., by adding a stopping solution or EDTA).
- Quantify the product (e.g., ADP or phosphorylated lipid) using the chosen detection method.
- Calculate the percent inhibition for each concentration of **PIK-293** and determine the IC_{50} value by fitting the data to a dose-response curve.

Cellular Assay for PI3K δ Inhibition (Western Blot for p-Akt)

This assay assesses the ability of **PIK-293** to inhibit PI3K δ signaling within a cellular context by measuring the phosphorylation of the downstream effector, Akt.

Materials:

- A suitable cell line with active PI3K δ signaling (e.g., a B-cell lymphoma line)
- Cell culture medium and supplements
- **PIK-293** at various concentrations
- Stimulant to activate the PI3K pathway (e.g., anti-IgM for B-cells)
- Lysis buffer
- Primary antibodies (anti-phospho-Akt Ser473, anti-total Akt)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate and imaging system

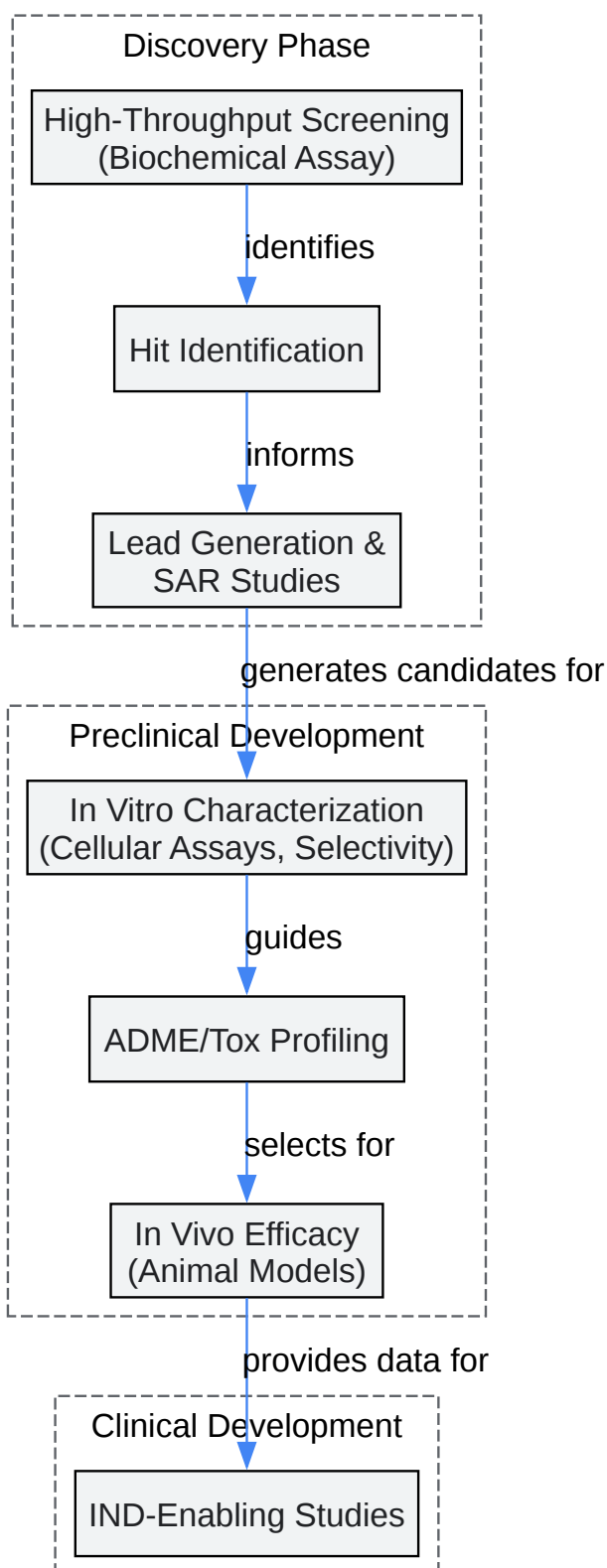
Procedure:

- Seed cells in a multi-well plate and culture overnight.
- Pre-treat the cells with various concentrations of **PIK-293** or DMSO for 1-2 hours.
- Stimulate the cells with the appropriate agonist for a short period (e.g., 10-15 minutes) to induce PI3K pathway activation.
- Wash the cells with ice-cold PBS and lyse them.
- Determine the protein concentration of the lysates.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane and probe with the primary antibody against phospho-Akt.
- Wash and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate.
- Strip the membrane and re-probe for total Akt as a loading control.

- Quantify the band intensities and normalize the phospho-Akt signal to the total Akt signal.
- Plot the normalized data against the **PIK-293** concentration to determine the cellular IC₅₀.

Experimental Workflow

The discovery and preclinical development of a selective PI3K δ inhibitor like **PIK-293** typically follows a structured workflow, from initial screening to in vivo efficacy studies.



[Click to download full resolution via product page](#)

A representative experimental workflow for the development of a PI3K δ inhibitor.

Conclusion

PIK-293 is a valuable research tool for investigating the biological roles of PI3K δ and for the preclinical exploration of PI3K δ inhibition as a therapeutic strategy. Its high selectivity for the delta isoform makes it a more precise tool than pan-PI3K inhibitors. Further studies are warranted to fully elucidate its therapeutic potential in inflammatory diseases and hematological malignancies. This guide serves as a foundational resource for researchers and drug development professionals working with **PIK-293** and other selective PI3K inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the PI3K δ Inhibitor: PIK-293]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610106/docs#an-in-depth-technical-guide-to-the-pi3k-inhibitor-pik-293\]](https://www.benchchem.com/product/b610106/docs#an-in-depth-technical-guide-to-the-pi3k-inhibitor-pik-293)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)